

5-Bromo-2-(cyclopropylmethoxy)pyrimidine structural analysis and characterization

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Compound of Interest

Compound Name: 5-Bromo-2-(cyclopropylmethoxy)pyrimidine

CAS No.: 1339137-63-1

Cat. No.: B2530039

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Executive Summary & Structural Rationale

5-Bromo-2-(cyclopropylmethoxy)pyrimidine (CAS: 893566-66-8) is a disubstituted pyrimidine scaffold extensively utilized in medicinal chemistry, particularly in the development of GPR119 agonists and kinase inhibitors.^[1]

Its structural value is derived from three distinct pharmacophoric features:

- The Pyrimidine Core: A privileged scaffold in drug discovery, offering optimal hydrogen bond acceptor properties and -stacking capability within ATP-binding pockets.^[1]
- The C-5 Bromine Handle: A reactive site for palladium-catalyzed cross-coupling reactions (Suzuki-Miyaura, Buchwald-Hartwig), enabling the rapid elaboration of the core into complex biaryls.^[1]

- The 2-Cyclopropylmethoxy Tail: A lipophilic ether linkage that enhances metabolic stability. The cyclopropyl group acts as a bioisostere for isopropyl or ethyl groups but with reduced susceptibility to CYP450-mediated oxidation due to the higher bond dissociation energy of cyclopropyl C-H bonds [1][2].[\[2\]](#)

Physicochemical Characterization

The following data summarizes the core structural properties required for identification and quality control.

Property	Specification
IUPAC Name	5-bromo-2-(cyclopropylmethoxy)pyrimidine
Molecular Formula	
Molecular Weight	229.08 g/mol
Appearance	White to off-white crystalline solid
Melting Point	48–52 °C
Solubility	Soluble in DCM, EtOAc, DMSO, Methanol; Sparingly soluble in water
LogP (Predicted)	~2.3 (Moderate Lipophilicity)

Spectroscopic Analysis (Diagnostic Signals)

The structural integrity of this molecule is validated via

¹H NMR. The symmetry of the pyrimidine ring renders the H-4 and H-6 protons equivalent, a critical diagnostic feature.[\[1\]](#)

- ¹H NMR (400 MHz, CDCl₃)
):
 - 8.52 (s, 2H, Pyrimidine H-4, H-6): The diagnostic singlet indicating 2,5-substitution pattern.
[\[1\]](#)

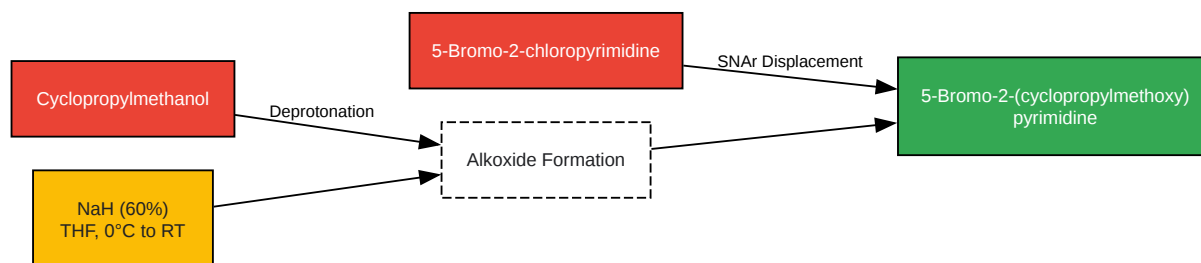
- 4.15 (d, Hz, 2H, O-CH): The doublet confirms the methylene linker attached to the cyclopropyl ring.[\[1\]](#)
- 1.25–1.35 (m, 1H, Cyclopropyl CH): Methine proton.[\[1\]](#)
- 0.58–0.65 (m, 2H, Cyclopropyl CH): High-field multiplets.[\[1\]](#)
- 0.32–0.38 (m, 2H, Cyclopropyl CH): High-field multiplets.[\[1\]](#)
- MS (ESI):
 - Positive mode (): Observed peaks at m/z 229.0 and 231.0 with a 1:1 intensity ratio, confirming the presence of a single bromine atom.

Synthesis Protocol (Nucleophilic Aromatic Substitution)

The most robust synthesis involves an

reaction between 5-bromo-2-chloropyrimidine and cyclopropylmethanol.[\[1\]](#) The electron-deficient nature of the pyrimidine ring at the C-2 position facilitates displacement of the chloride by the alkoxide nucleophile.[\[1\]](#)

Reaction Scheme Visualization



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Figure 1: Synthetic workflow for the preparation of the title compound via SNAr mechanism.

Step-by-Step Methodology

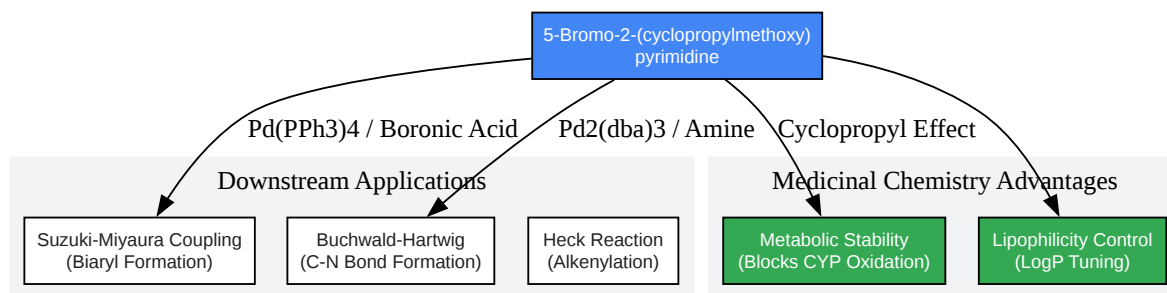
- Reagent Preparation:
 - Charge a flame-dried 3-neck round-bottom flask with Sodium Hydride (NaH, 60% dispersion in oil, 1.2 equiv) under an Argon atmosphere.
 - Wash NaH with anhydrous hexane (2x) to remove mineral oil if high purity is required; otherwise, use as is.
 - Suspend NaH in anhydrous THF (10 mL/g of substrate). Cool to 0°C.
- Alkoxide Formation:
 - Add Cyclopropylmethanol (1.1 equiv) dropwise to the NaH suspension.
 - Observation: Vigorous evolution of gas.
 - Stir at 0°C for 30 minutes until gas evolution ceases.
- Coupling ():

- Add a solution of 5-Bromo-2-chloropyrimidine (1.0 equiv) in anhydrous THF dropwise to the alkoxide mixture.
- Allow the reaction to warm to room temperature (RT) and stir for 2–4 hours.
- Monitoring: Check via TLC (Hexane:EtOAc 4:1) or LCMS. The starting chloride () should disappear, replaced by the product ().
- Work-up & Purification:
 - Quench carefully with saturated solution.
 - Extract with Ethyl Acetate (3x). Wash combined organics with brine, dry over , and concentrate in vacuo.
 - Purification: Recrystallize from Hexane/EtOAc or perform flash column chromatography (0-10% EtOAc in Hexane).

Functionalization & Applications

The utility of **5-Bromo-2-(cyclopropylmethoxy)pyrimidine** lies in its role as an electrophile in transition-metal catalyzed couplings.^[1] The C-Br bond is highly reactive toward Pd(0), while the ether linkage remains inert under basic cross-coupling conditions.^[1]

Strategic Logic: Why this Scaffold?



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Figure 2: Decision tree illustrating the synthetic utility and medicinal chemistry advantages of the scaffold.[1]

Standard Protocol: Suzuki-Miyaura Coupling

To install an aryl group at the 5-position:

- Combine scaffold (1.0 equiv), Aryl boronic acid (1.2 equiv), and (2.0 equiv) in Dioxane/Water (4:1).
- Degas with Argon for 10 min.
- Add (0.05 equiv).
- Heat to 80–90°C for 4–12 hours.

Safety & Handling

- Hazards: The compound is an organobromide and should be treated as a potential irritant to eyes, skin, and respiratory systems.[1]
- Reactivity: Avoid strong oxidizing agents. The C-Br bond is light-sensitive over long periods; store in amber vials.[1]

- Storage: Keep at 2–8°C under inert atmosphere (Argon/Nitrogen) for long-term stability.

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